An In-depth Technical Guide to 3-Methylphenyl Benzoate

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Compound of Interest

Compound Name:	*Benzoic acid, 3-methylphenyl ester*
CAS No.:	*614-32-4*
Cat. No.:	*B355533*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and characterization of 3-methylphenyl benzoate. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research. All quantitative data is presented in structured tables for ease of comparison, and detailed experimental protocols for the synthesis and characterization of this compound are provided. While information on the specific biological activity of 3-methylphenyl benzoate is limited in current literature, this guide will also touch upon the known activities of related benzoate structures to provide context and suggest potential avenues for future research.

Molecular Structure and Properties

3-Methylphenyl benzoate, also known as m-cresyl benzoate, is an aromatic ester. Its molecular structure consists of a benzoate group attached to a 3-methylphenyl (m-cresyl) group. The IUPAC name for this compound is 3-methylphenyl benzoate.[1]

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The key physicochemical properties of 3-methylphenyl benzoate are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{14}H_{12}O_2$	[1]
Molecular Weight	212.25 g/mol	[1]
CAS Number	614-32-4	
SMILES	Cc1cccc(OC(=O)c2ccccc2)c1	[1]
Melting Point	54 °C	[1]
Boiling Point	319.2±11.0 °C at 760 mmHg	
Density	1.1±0.1 g/cm^3	
LogP	4.19	

Crystallographic Data

The solid-state structure of 3-methylphenyl benzoate has been determined by X-ray crystallography. The molecule crystallizes in the monoclinic space group $P2_1/c$. The dihedral angle between the phenyl and benzoyl rings is a notable feature of its three-dimensional structure.

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Crystallographic Parameter	Value	Reference
Crystal System	Monoclinic	
Space Group	$P2_1/c$	
a	9.530(1) Å	
b	10.676(1) Å	
c	11.531(1) Å	
β	109.99(1)°	
Volume	1102.5(2) $Å^3$	
Z	4	
Dihedral Angle (Phenyl/Benzoyl)	79.61(6)°	

Synthesis of 3-Methylphenyl Benzoate

3-Methylphenyl benzoate can be synthesized via the esterification of m-cresol with benzoyl chloride. The following is a detailed experimental protocol for this synthesis.

Experimental Protocol: Synthesis

Materials:

- m-Cresol
- Benzoyl chloride
- Pyridine (or other suitable base)
- Dichloromethane (or other suitable solvent)
- Anhydrous magnesium sulfate
- Hydrochloric acid (1 M)

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- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)

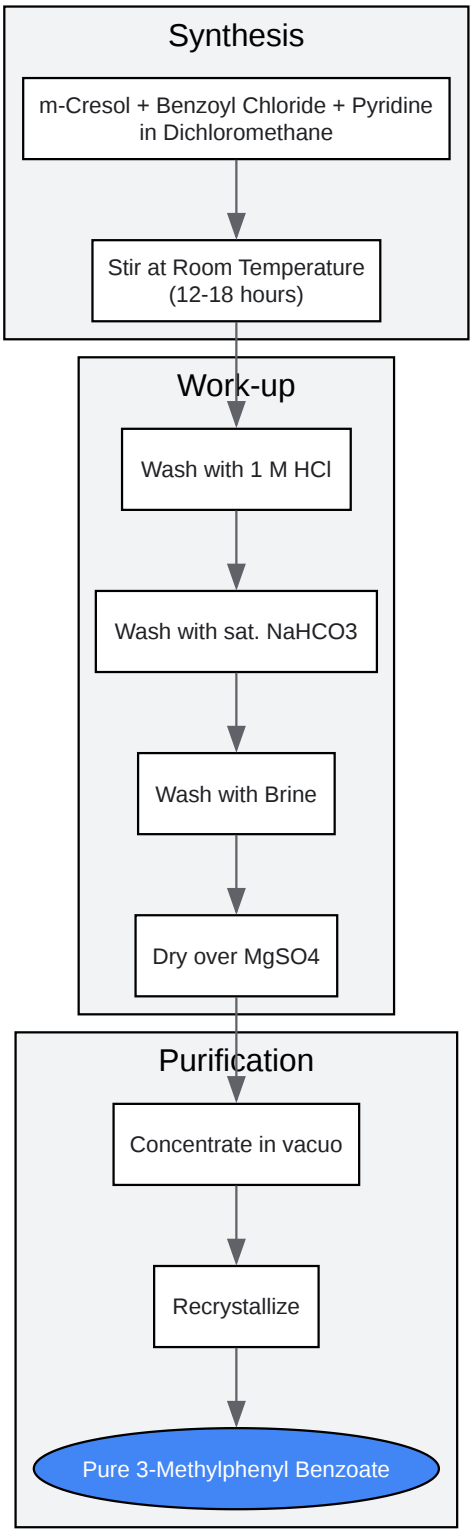
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve m-cresol (1 equivalent) in dichloromethane.
- Add pyridine (1.1 equivalents) to the solution and cool the flask in an ice bath.
- Slowly add benzoyl chloride (1.05 equivalents) dropwise to the stirred solution.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 12-18 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, transfer the reaction mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated $NaHCO_3$ solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure 3-methylphenyl benzoate.

Synthesis Workflow

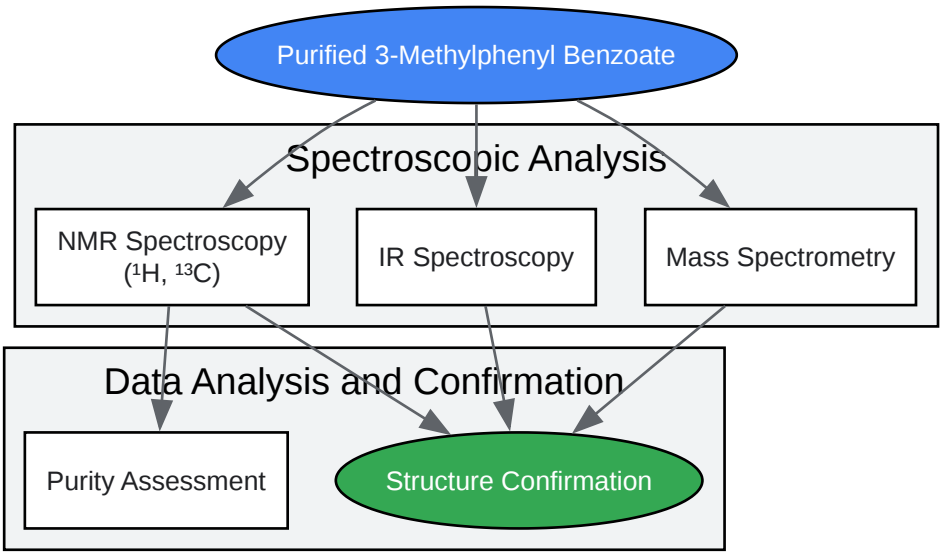
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Synthesis and Purification Workflow of 3-Methylphenyl Benzoate



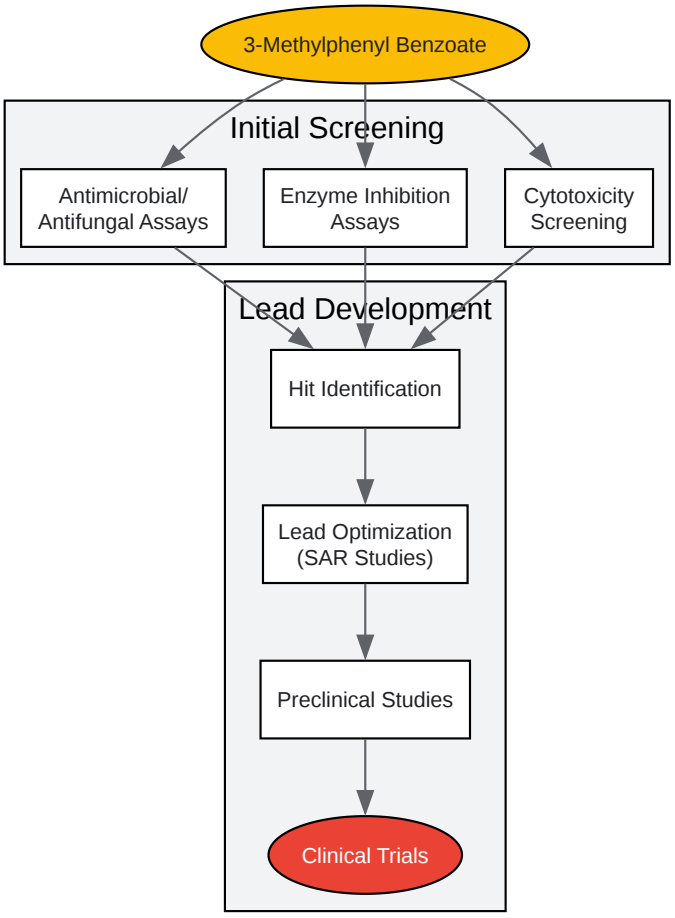
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Characterization Workflow for 3-Methylphenyl Benzoate



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Logical Framework for Investigating the Therapeutic Potential of 3-Methylphenyl Benzoate



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References

- 1. researchgate.net [researchgate.net]

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